

Application Note: Preparation of Acid Red 249 Stock Solutions

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Introduction

Acid Red 249, also known as Weak Acid Brilliant Red B, is a water-soluble, sulfonated azo dye.[1][2] Its distinct red-magenta color in aqueous solutions and its utility in staining make it a compound of interest in various research and industrial applications.[1] Primarily, it is used for dyeing protein fibers like wool and silk, as well as synthetic fibers such as nylon.[3][4] In a research context, it serves as a chemical stain and fluorescent dye, with applications in fields like photocatalytic degradation studies and inkjet printing technology development.[2][5]

The preparation of accurate and stable stock solutions is a critical first step for ensuring the reliability and reproducibility of experimental results. The concentration and choice of solvent can significantly impact the performance of the dye in subsequent applications. This document provides detailed protocols for preparing both aqueous and organic stock solutions of **Acid Red 249**, tailored for researchers, scientists, and drug development professionals.

Physicochemical and Solubility Data

A summary of the key properties of **Acid Red 249** is presented below. This data is essential for accurate calculations and handling of the compound.



Property	Value	Reference
IUPAC Name	disodium;4-hydroxy-3-[(2-phenoxy-5-chlorophenyl)diazenyl]-7-(p-tolylsulfonamido)naphthalene-1,3-disulfonate	N/A
Synonyms	Weak Acid Brilliant Red B, Tracid Brilliant Red B, Acid Red B	[1][2][3]
CAS Number	6416-66-6	[2][6][7]
Molecular Formula	C29H20CIN3Na2O10S3	[2][3][8]
Molecular Weight	748.11 g/mol	[2][6][7][8]
Appearance	Dark red to reddish-brown solid powder	[1][2][6]
Solubility	Water: Soluble Ethanol: Slightly Soluble DMSO: 50 mg/mL (66.84 mM); may require sonication	[1][2][3][8][9]

Experimental Protocols

1. Safety Precautions

Before handling **Acid Red 249**, it is crucial to review the Safety Data Sheet (SDS). The compound is harmful if swallowed and may cause irritation to the eyes, skin, and respiratory tract.[7]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, chemical safety goggles, and nitrile gloves.[7][10]
- Handling: Handle the powder in a chemical fume hood to avoid inhaling dust. Minimize dust generation during weighing and transfer.[7]

Methodological & Application



- Spills: In case of a spill, vacuum or sweep up the material into a suitable disposal container.
 Avoid generating dust.[7]
- 2. Protocol 1: Preparation of a 1% (w/v) Aqueous Stock Solution

This protocol is suitable for general staining and dyeing applications where a weight/volume percentage concentration is appropriate.

Materials and Equipment:

- Acid Red 249 powder (CAS: 6416-66-6)
- Deionized or distilled water
- Analytical balance
- 100 mL volumetric flask
- Magnetic stirrer and stir bar
- Spatula and weighing paper
- 50 mL conical tubes or other storage vials

Procedure:

- Calculation: To prepare a 1% (w/v) solution, 1 g of solute is needed for every 100 mL of solvent. For a 100 mL stock solution, you will need 1.0 g of Acid Red 249.
- Weighing: Tare the analytical balance with a piece of weighing paper. Carefully weigh out 1.0 g of Acid Red 249 powder.
- Dissolution: a. Add approximately 70-80 mL of deionized water to the 100 mL volumetric flask. b. Carefully transfer the weighed powder into the flask. c. Add a magnetic stir bar and place the flask on a magnetic stirrer. Stir until the powder is completely dissolved. The solution should be a clear, red-magenta color.[1] To avoid clumping, a paste can be made with a small amount of water before adding the remaining volume.[11] Gentle warming can aid dissolution if needed.[11]



- Final Volume Adjustment: Once dissolved, remove the stir bar and carefully add deionized water to the 100 mL mark. Cap the flask and invert it several times to ensure the solution is homogeneous.
- Aliquoting and Storage: a. Aliquot the stock solution into clearly labeled conical tubes to
 prevent contamination and degradation from repeated freeze-thaw cycles.[2] b. For longterm storage, keep the aliquots at -20°C for up to one month or -80°C for up to six months.[2]
 [9]
- 3. Protocol 2: Preparation of a 10 mM DMSO Stock Solution

This protocol is designed for cellular assays and other biological experiments where a precise molar concentration is required.

Materials and Equipment:

- Acid Red 249 powder (CAS: 6416-66-6)
- Anhydrous, hygroscopic Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes
- Vortex mixer and/or sonicator

Procedure:

- Calculation:
 - Molecular Weight (MW) of Acid Red 249 = 748.11 g/mol.
 - To prepare a 10 mM (0.010 mol/L) solution, calculate the required mass:
 - Mass (mg) = Volume (mL) × Concentration (mM) × MW (g/mol) / 1000

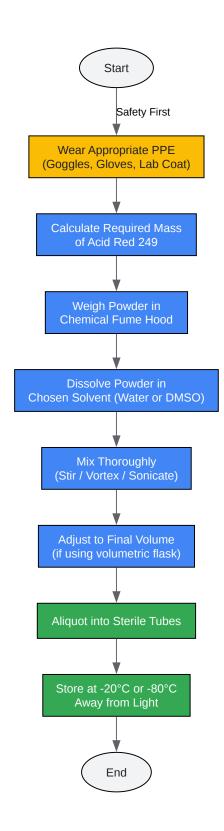


- \circ For 1 mL of a 10 mM stock solution: Mass = 1 mL \times 10 mM \times 748.11 / 1000 = 7.48 mg.
- Weighing: Carefully weigh 7.48 mg of **Acid Red 249** powder and place it into a suitable vial.
- Dissolution: a. Add 1.0 mL of anhydrous DMSO to the vial containing the powder.[2] b. Cap the vial tightly and vortex thoroughly. c. If the powder does not fully dissolve, use an ultrasonic bath to aid dissolution.[2][9]
- Aliquoting and Storage: a. Aliquot the solution into smaller, single-use volumes in amber or foil-wrapped microcentrifuge tubes to protect from light. b. Store the stock solution at -20°C for up to one month or -80°C for up to six months.[2][9] Avoid repeated freeze-thaw cycles.

Workflow and Visualization

The general workflow for preparing a stock solution of **Acid Red 249** is illustrated below.





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Workflow for preparing Acid Red 249 stock solutions.



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